

Application Note & Protocol: Preparation of JNJ0966 Stock Solution in DMSO

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Compound of Interest

Compound Name: JNJ0966

Cat. No.: B15579790

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Abstract

This document provides a detailed protocol for the preparation of a stock solution of **JNJ0966**, a pro-MMP9 activation inhibitor, using dimethyl sulfoxide (DMSO) as the solvent. The protocol includes necessary calculations, safety precautions, and storage recommendations to ensure the stability and efficacy of the compound for in vitro and in vivo studies. All quantitative data is summarized for easy reference, and a workflow diagram is provided for visual guidance.

Introduction

JNJ0966 is a potent and selective inhibitor of the activation of pro-matrix metalloproteinase-9 (pro-MMP9), with an IC₅₀ of 440 nM. It functions by preventing the conversion of the proenzyme to its active form, without directly impacting the enzymatic activity of MMP9. This selectivity makes it a valuable tool for studying the specific roles of MMP9 in various physiological and pathological processes, including cell invasion. Accurate preparation of a stable stock solution is the first critical step for reliable experimental results. DMSO is an excellent solvent for many organic compounds, including **JNJ0966**, due to its ability to dissolve both polar and nonpolar molecules and its miscibility with aqueous solutions like cell culture media.^{[1][2]}

Quantitative Data Summary

The following table summarizes the key quantitative information for preparing a **JNJ0966** stock solution.

Parameter	Value	Reference
Molecular Weight (M.Wt)	360.45 g/mol	
Formula	C ₁₆ H ₁₆ N ₄ O ₂ S ₂	
Maximum Solubility in DMSO	18.02 mg/mL	
Maximum Molar Concentration in DMSO	50 mM	
Purity	≥98% (HPLC)	
CAS Number	315705-75-0	

Experimental Protocol

This protocol outlines the steps to prepare a 10 mM stock solution of **JNJ0966** in DMSO. This concentration is a common starting point for creating working solutions for various assays.

Materials

- **JNJ0966** powder (purity ≥98%)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Safety Precautions

- Work in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE to avoid skin and eye contact with **JNJ0966** and DMSO.
- Consult the Safety Data Sheet (SDS) for both **JNJ0966** and DMSO before handling.

Calculations

To prepare a 10 mM stock solution, the required mass of **JNJ0966** for a specific volume of DMSO must be calculated. The formula for this calculation is:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

For example, to prepare 1 mL of a 10 mM stock solution:

$$\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 360.45 \text{ g/mol} / 1000 = 3.6045 \text{ mg}$$

The following table provides pre-calculated solvent volumes for common stock concentrations and masses of **JNJ0966**.

Desired Concentration	Mass of JNJ0966	Required Volume of DMSO
1 mM	1 mg	2.77 mL
5 mM	1 mg	0.55 mL
10 mM	1 mg	0.277 mL
10 mM	5 mg	1.39 mL
25 mM	5 mg	0.55 mL
50 mM	10 mg	0.55 mL

Step-by-Step Procedure

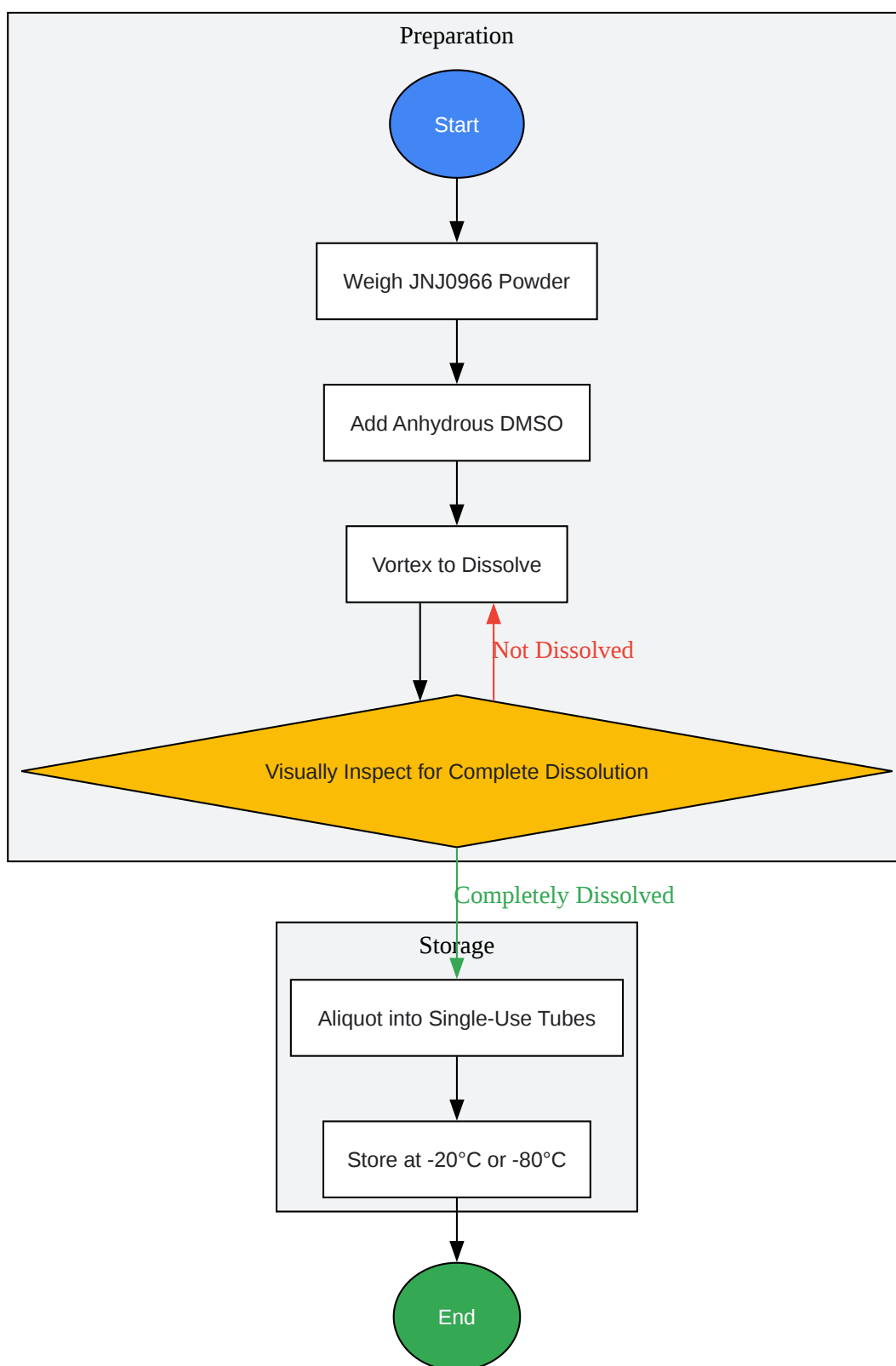
- Aliquot **JNJ0966**: Carefully weigh out the desired amount of **JNJ0966** powder using a calibrated analytical balance. For instance, to prepare a 10 mM solution, you might weigh 1

mg.

- **Add DMSO:** Add the calculated volume of anhydrous DMSO to the vial containing the **JNJ0966** powder. For 1 mg of **JNJ0966** to make a 10 mM solution, add 277 μ L of DMSO.
- **Dissolve:** Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particulates.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

Visualization

The following diagram illustrates the workflow for preparing the **JNJ0966** stock solution.



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Caption: Workflow for **JNJ0966** Stock Solution Preparation.

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References

- 1. Dimethyl sulfoxide - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
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